

Unveiling the Profile of AMG-7980: A Phosphodiesterase 10A Ligand

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Compound of Interest

Compound Name: AMG-7980

Cat. No.: B605414

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AMG-7980 is a selective ligand for Phosphodiesterase 10A (PDE10A), an enzyme primarily expressed in the striatum of the brain. While comprehensive therapeutic pharmacokinetic and pharmacodynamic data for **AMG-7980** remains limited in the public domain, its radiolabeled form, **[¹¹C]AMG-7980**, has been characterized as a valuable positron emission tomography (PET) tracer for in-vivo imaging and target engagement studies. This technical guide synthesizes the available information on **AMG-7980**, focusing on its role as a research tool in neuroscience and drug discovery.

Physicochemical Properties

Property	Value
Chemical Name	5-(6,7-Dimethoxycinnolin-4-yl)-3-methyl-N-propan-2-ylpyridin-2-amine
Molecular Formula	C ₁₉ H ₂₂ N ₄ O ₂
Molecular Weight	338.41 g/mol
CAS Number	947192-73-6

Pharmacokinetics of [¹¹C]AMG-7980 in Non-Human Primates

Studies in non-human primates have been crucial in characterizing the pharmacokinetic profile of the radiolabeled tracer [11C]**AMG-7980**.

Distribution and Binding

Following intravenous administration, [11C]**AMG-7980** demonstrates specific binding in brain regions with high PDE10A expression, particularly the striatum.^[1] The thalamus has been utilized as a reference tissue to determine the binding potential (BPND), a measure of the density of available receptors.

Brain Region	Binding Potential (BPND)
Caudate	0.42
Putamen	0.76
Globus Pallidus	0.75

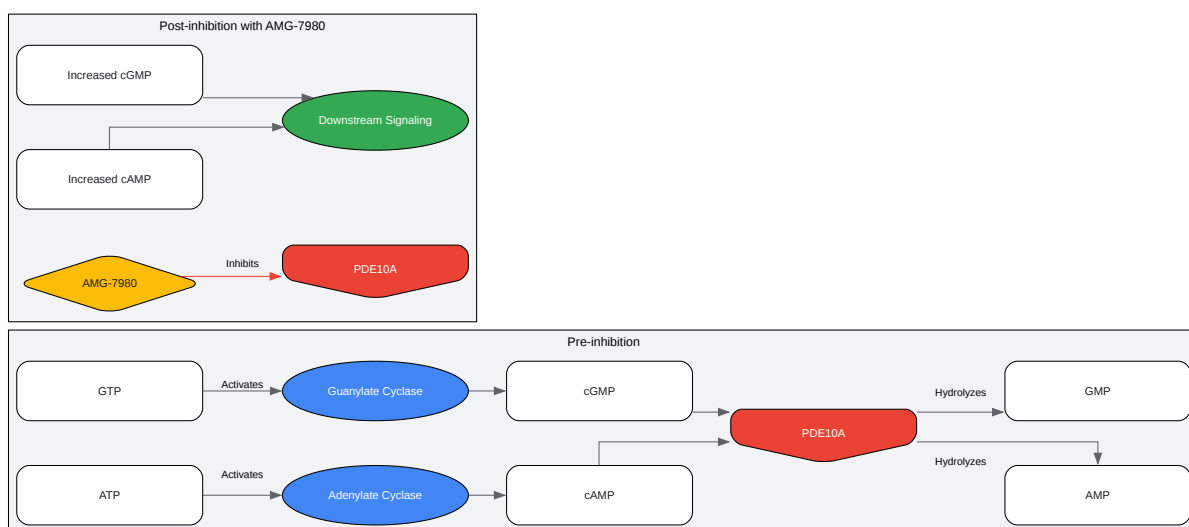
Data derived from the simplified reference tissue model (SRTM) in non-human primates.^[1]

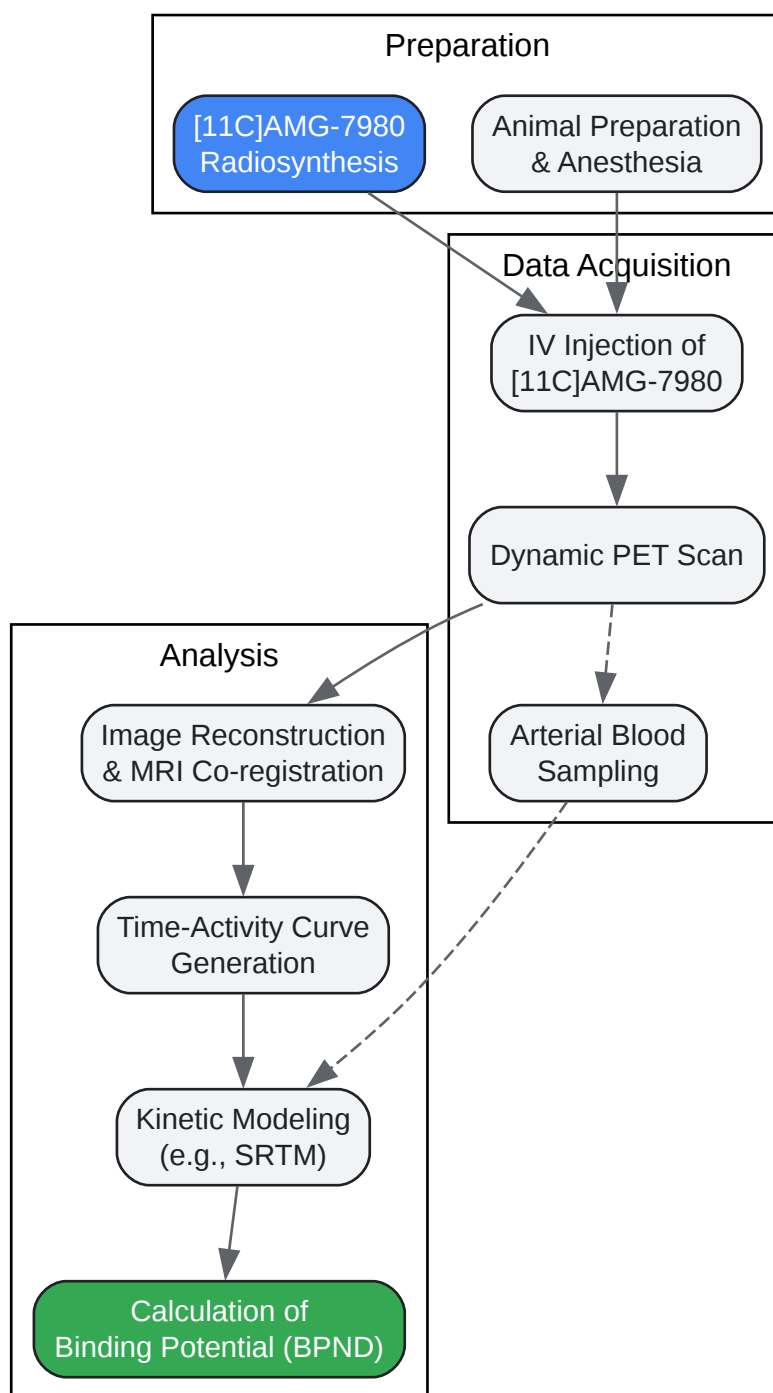
Pharmacodynamics: Mechanism of Action and Target Engagement

As a PDE10A ligand, **AMG-7980**'s mechanism of action revolves around its interaction with the PDE10A enzyme. PDE10A is responsible for the hydrolysis of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), important second messengers in cellular signaling.

Signaling Pathway

The inhibition of PDE10A by a ligand like **AMG-7980** would lead to an increase in intracellular levels of cAMP and cGMP. This modulation of cyclic nucleotide signaling is a key area of investigation for therapeutic intervention in neurological and psychiatric disorders.





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References

- 1. Initial characterization of a PDE10A selective positron emission tomography tracer [11C]AMG 7980 in non-human primates - PubMed [pubmed.ncbi.nlm.nih.gov]
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